

chemical structure and properties of ABTS diammonium salt

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Compound of Interest

Compound Name: ABTS

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ABTS Diammonium Salt: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid) diammonium salt, commonly known as **ABTS**, is a water-soluble chemical compound widely utilized in various biochemical assays.^[1] Its ability to form a stable, colored radical cation makes it an invaluable tool for the quantification of antioxidant capacity and as a sensitive chromogenic substrate in enzyme-linked immunosorbent assays (ELISA). This technical guide provides an in-depth overview of the chemical structure, properties, and key applications of **ABTS** diammonium salt, complete with experimental protocols and visual diagrams to support its practical implementation in a laboratory setting.

Chemical Structure and Physicochemical Properties

ABTS diammonium salt is a complex organic molecule with a heterocyclic structure. The key features of its chemical identity and physical characteristics are summarized in the tables below.

Table 1: Chemical Identification of ABTS Diammonium Salt

Property	Value
Chemical Name	2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid) diammonium salt
CAS Number	30931-67-0[2]
Molecular Formula	C ₁₈ H ₂₄ N ₆ O ₆ S ₄ [2]
Molecular Weight	548.68 g/mol [2]

Table 2: Physicochemical Properties of ABTS Diammonium Salt

Property	Value
Appearance	Light green powder[2]
Solubility	Soluble in water
Standard Redox Potential (E° of ABTS/ABTS• ⁺)	0.68 V vs. SHE

Table 3: Spectroscopic Properties of ABTS

Form	λ _{max} (Maximum Absorbance)	Molar Absorptivity (ε)	Appearance of Solution
Reduced ABTS	340 nm	Not specified	Colorless
Oxidized ABTS Radical Cation (ABTS• ⁺)	405-420 nm, 650 nm, 734 nm, 820 nm[3]	3.6 x 10 ⁴ M ⁻¹ cm ⁻¹ at 420 nm	Blue-green[3]

Core Applications

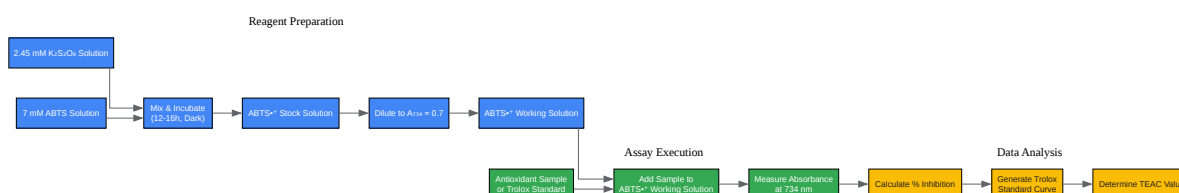
The unique redox properties of **ABTS** make it a versatile reagent in two primary areas of biochemical research: antioxidant capacity assays and ELISAs.

Antioxidant Capacity Assays: The TEAC Method

The Trolox Equivalent Antioxidant Capacity (TEAC) assay is a widely used method to determine the total antioxidant capacity of a sample. This assay is based on the ability of antioxidants to scavenge the pre-formed **ABTS** radical cation (**ABTS•⁺**), a blue-green chromophore. The reduction of **ABTS•⁺** by an antioxidant to its colorless form is monitored spectrophotometrically, and the antioxidant capacity of the sample is expressed as Trolox equivalents.

- Preparation of **ABTS•⁺** Stock Solution:
 - Prepare a 7 mM aqueous solution of **ABTS** diammonium salt.
 - Prepare a 2.45 mM aqueous solution of potassium persulfate.
 - Mix the two solutions in equal volumes.
 - Allow the mixture to stand in the dark at room temperature for 12-16 hours. This will result in the formation of the **ABTS** radical cation.
- Preparation of **ABTS•⁺** Working Solution:
 - Before use, dilute the **ABTS•⁺** stock solution with a suitable buffer (e.g., phosphate-buffered saline, pH 7.4) to an absorbance of 0.70 ± 0.02 at 734 nm.
- Assay Procedure:
 - Add a small volume of the antioxidant sample (or Trolox standard) to the **ABTS•⁺** working solution.
 - Mix thoroughly.
 - Measure the decrease in absorbance at 734 nm over a specific time period (e.g., 6 minutes).
- Calculation:
 - Calculate the percentage inhibition of the absorbance.

- Compare the results to a standard curve prepared with Trolox to determine the TEAC value.



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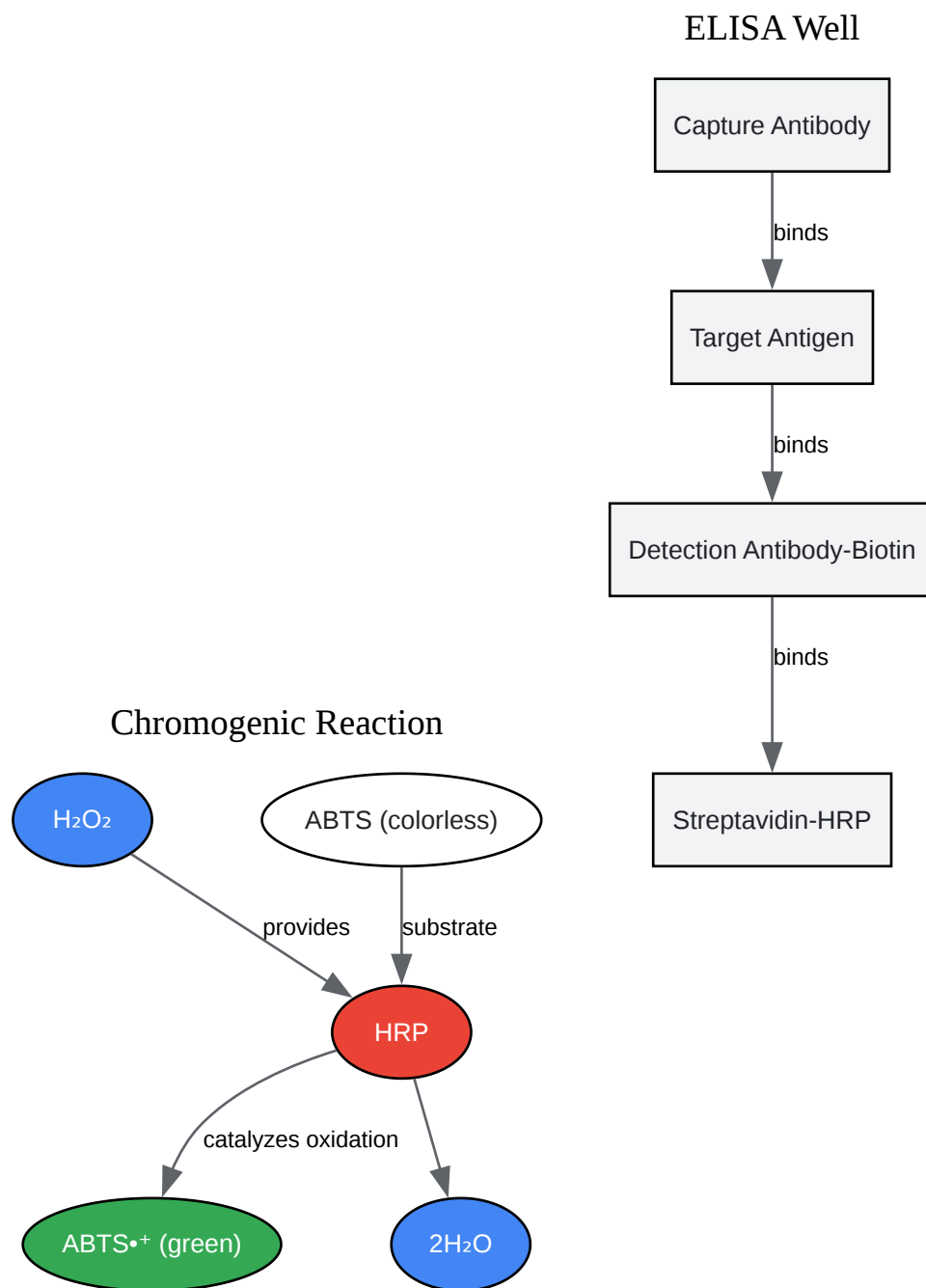
Caption: Workflow for the Trolox Equivalent Antioxidant Capacity (TEAC) assay.

Enzyme-Linked Immunosorbent Assay (ELISA)

In ELISAs, **ABTS** serves as a chromogenic substrate for horseradish peroxidase (HRP), an enzyme commonly conjugated to secondary antibodies.[4] In the presence of hydrogen peroxide, HRP catalyzes the oxidation of **ABTS**, resulting in the formation of a soluble, green-colored end product.[5] The intensity of the color is proportional to the amount of HRP present, and therefore to the amount of the target analyte.

- **Plate Coating:** Coat a 96-well microplate with a capture antibody specific for the target antigen. Incubate and then wash.
- **Blocking:** Block the remaining protein-binding sites in the wells to prevent non-specific binding. Wash the plate.

- **Sample Incubation:** Add the samples (and standards) to the wells. The antigen in the sample will bind to the capture antibody. Incubate and then wash.
- **Detection Antibody Incubation:** Add a biotinylated detection antibody that binds to a different epitope on the antigen. Incubate and then wash.
- **Enzyme Conjugate Incubation:** Add streptavidin-HRP, which will bind to the biotinylated detection antibody. Incubate and then wash thoroughly.
- **Substrate Reaction:**
 - Prepare the **ABTS** substrate solution. A common formulation consists of a buffer (e.g., 0.1 M citrate-phosphate buffer, pH 4.0), **ABTS**, and hydrogen peroxide. A ready-to-use solution often contains 0.3 g/L **ABTS** and 0.01% H₂O₂.
 - Add 100 µL of the **ABTS** substrate solution to each well.
 - Incubate at room temperature, protected from light, for 15-30 minutes, or until sufficient color development is observed.
- **Measurement:**
 - Measure the absorbance at 405 nm using a microplate reader.
 - The reaction can be stopped by adding a stop solution (e.g., 1% SDS) if an endpoint reading is desired.^[6]



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Caption: HRP-catalyzed oxidation of **ABTS** in a sandwich ELISA.

Conclusion

ABTS diammonium salt is a robust and versatile reagent that plays a critical role in modern biochemical and diagnostic assays. Its well-characterized chemical and physical properties, particularly its redox behavior and the distinct spectral signature of its radical cation, enable sensitive and reliable measurements of antioxidant capacity and analyte detection in ELISAs. The detailed protocols and diagrams provided in this guide are intended to facilitate the effective application of **ABTS** in research and development settings, empowering scientists to achieve accurate and reproducible results.

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